

Prudent Disposal Procedures for 5-Methyl-2-(methylthio)pyrimidin-4(3H)-one

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Compound of Interest

Compound Name: 5-Methyl-2-(methylthio)pyrimidin-4(3H)-one

Cat. No.: B1295897

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Disclaimer: A specific Safety Data Sheet (SDS) for **5-Methyl-2-(methylthio)pyrimidin-4(3H)-one** (CAS No. 20651-30-3) was not available through the conducted searches. The following disposal procedures are based on general best practices for handling laboratory chemicals with unknown or uncertain toxicity, drawing parallels from structurally related pyrimidine and thioether compounds. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all local, state, and federal regulations.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **5-Methyl-2-(methylthio)pyrimidin-4(3H)-one** with the appropriate personal protective equipment (PPE). Given the potential for unknown hazards, a cautious approach is essential.

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield should be worn at all times.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, are required. Inspect gloves for any signs of degradation before use.
- **Body Protection:** A fully buttoned laboratory coat must be worn.

- **Respiratory Protection:** All handling of this compound, especially in powdered form or if aerosols could be generated, should be conducted in a certified chemical fume hood to minimize inhalation risk.

Step-by-Step Disposal Protocol

The disposal of **5-Methyl-2-(methylthio)pyrimidin-4(3H)-one** must be managed as hazardous waste. Do not dispose of this chemical down the drain or in regular trash.

1. Waste Segregation and Collection:

- **Solid Waste:** Collect any solid form of the compound, contaminated weighing papers, and other contaminated disposable labware (e.g., pipette tips) in a designated, leak-proof, and clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **5-Methyl-2-(methylthio)pyrimidin-4(3H)-one** should be collected in a separate, compatible, and sealed hazardous waste container. Avoid mixing with other incompatible waste streams.

2. Waste Container Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste."
- The full chemical name, "**5-Methyl-2-(methylthio)pyrimidin-4(3H)-one**," and its CAS number, "20651-30-3," must be on the label.
- Indicate the primary hazards. Based on related compounds, it is prudent to assume it may be "Harmful if swallowed" and a "Skin and Eye Irritant."

3. Storage of Waste:

- Store the sealed hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.
- Ensure that the storage area is away from incompatible materials.

4. Spill Cleanup:

- In the event of a spill, evacuate the immediate area and ensure proper ventilation.
- Wearing the appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
- Carefully sweep or scoop the absorbed material into a designated hazardous waste container.
- Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.

5. Final Disposal:

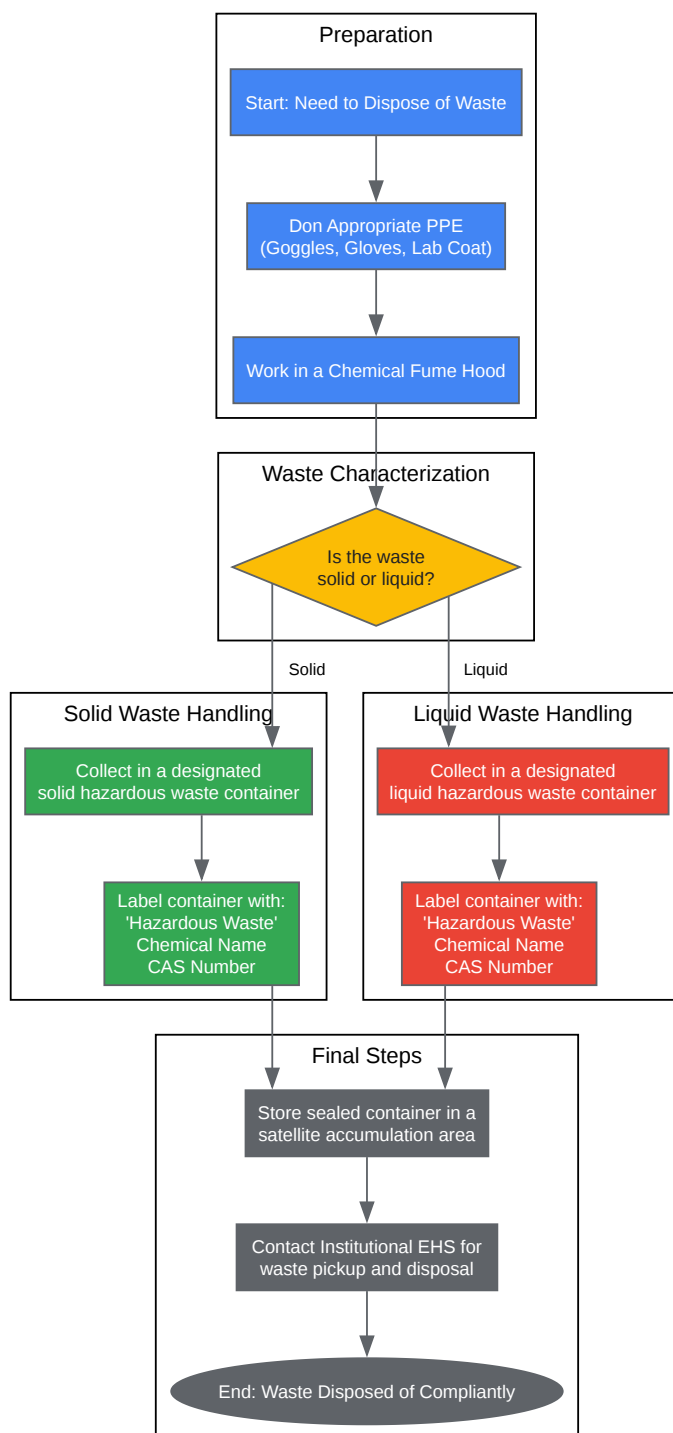
- Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.

Summary of Key Data (Based on General Guidance)

| Parameter | Information |
|-------------------------------------|---|
| Chemical Name | 5-Methyl-2-(methylthio)pyrimidin-4(3H)-one |
| CAS Number | 20651-30-3 |
| Assumed Hazards | Harmful if swallowed, Potential skin and eye irritant. Handle as a substance with unknown toxicity. |
| Personal Protective Equipment (PPE) | Chemical safety goggles, chemical-resistant gloves (nitrile or neoprene), lab coat. All handling in a chemical fume hood. |
| Solid Waste Disposal | Collect in a labeled, sealed hazardous waste container. |
| Liquid Waste Disposal | Collect in a labeled, sealed hazardous waste container. Do not mix with incompatible wastes. |
| Spill Cleanup | Absorb with inert material, collect in a hazardous waste container, and decontaminate the area. |
| Final Disposal Method | Through institutional EHS or a licensed hazardous waste disposal service. Incineration or other approved chemical treatment is the likely disposal route. |

Experimental Workflow for Disposal

Disposal Workflow for 5-Methyl-2-(methylthio)pyrimidin-4(3H)-one

[Click to download full resolution via product page](#)Caption: Disposal workflow for **5-Methyl-2-(methylthio)pyrimidin-4(3H)-one**.

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